

elemental analysis calculation for C₁₄H₁₅NO₂·HCl

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Compound of Interest

Compound Name: 4-(4-Ethoxyphenoxy)aniline
hydrochloride

CAS No.: 51690-67-6; 6889-04-9

Cat. No.: B2865277

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Title: Beyond the Formula: A Comparative Guide to Elemental Analysis for Pharmaceutical Salts (C₁₄H₁₅NO₂·HCl)

Introduction Active Pharmaceutical Ingredients (APIs) formulated as hydrochloride salts, such as (S)-3-Amino-4-(2-naphthyl)butyric acid hydrochloride (C₁₄H₁₅NO₂·HCl)[1], present unique analytical challenges. Regulatory bodies require rigorous documentation proving the chemical integrity of APIs[2]. While High-Resolution Mass Spectrometry (HRMS) confirms the exact mass of the parent ion, it cannot validate the bulk purity or the exact stoichiometry of the salt counter-ion. This guide objectively compares automated CHNS/O microanalysis against orthogonal techniques to establish a self-validating analytical framework for C₁₄H₁₅NO₂·HCl.

The Theoretical Baseline: C₁₄H₁₅NO₂·HCl

Before empirical testing, we must establish the theoretical elemental composition. The API has the molecular formula C₁₄H₁₆ClNO₂, with a molar mass of 265.73 g/mol and a monoisotopic mass of 265.0869 Da[3].

Calculation:

- Carbon (C): $(14 \times 12.011) / 265.735 = 63.28\%$
- Hydrogen (H): $(16 \times 1.008) / 265.735 = 6.07\%$
- Nitrogen (N): $(1 \times 14.007) / 265.735 = 5.27\%$
- Oxygen (O): $(2 \times 15.999) / 265.735 = 12.04\%$
- Chlorine (Cl): $(1 \times 35.450) / 265.735 = 13.34\%$

Technology Showdown: CHNS/O Analyzers vs. Orthogonal Alternatives

To validate this composition, laboratories typically choose between several analytical platforms.

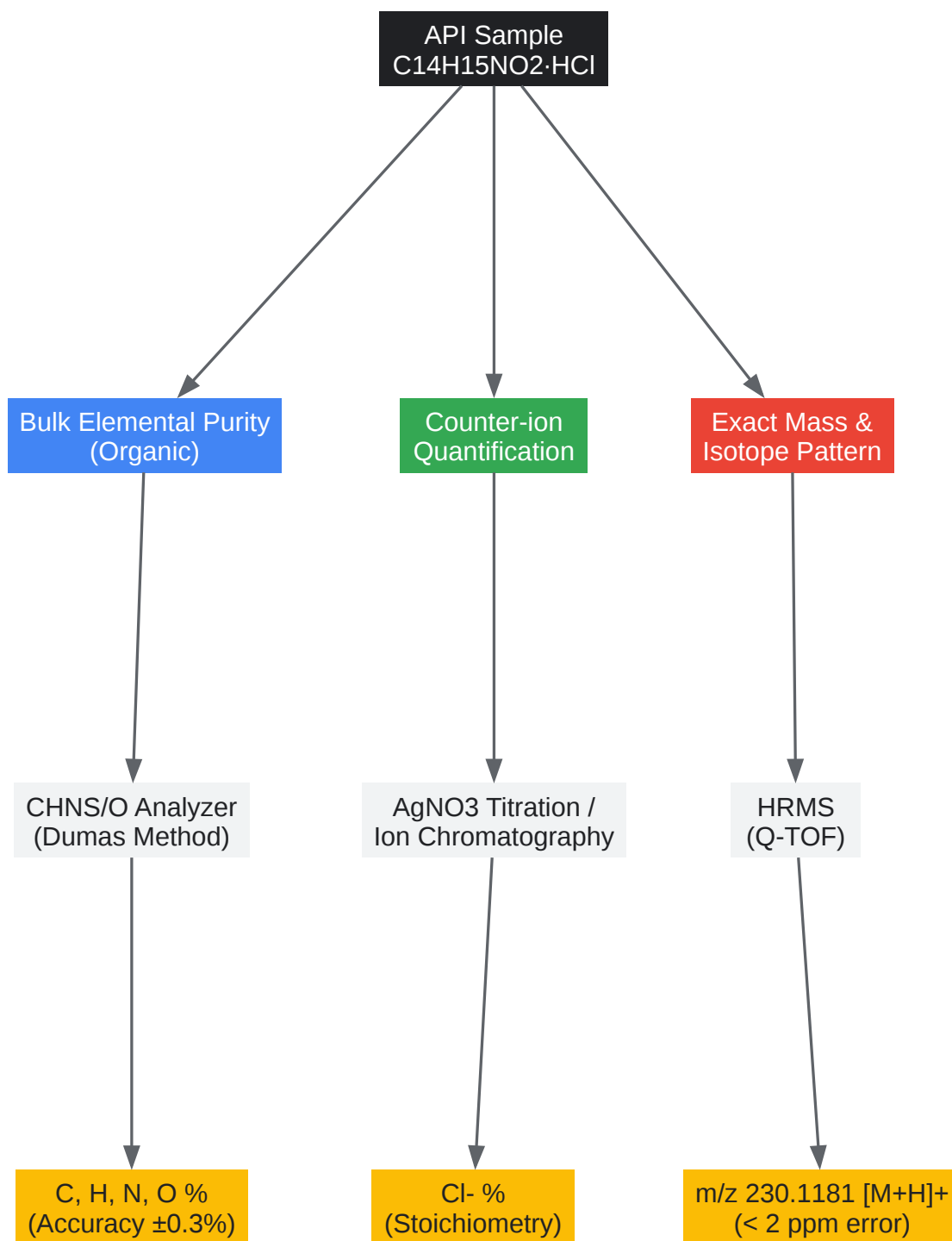
- Automated CHNS/O Analyzers (The Product): Instruments utilizing the Dumas combustion method promote instantaneous oxidization into simpler compounds, which are then detected by thermal conductivity^[4]. They are the gold standard for bulk purity, measuring C, H, N, and S simultaneously. However, they do not directly measure halogens like Chlorine without specialized modules.
- High-Resolution Mass Spectrometry (HRMS): Provides structural confirmation but is blind to macroscopic sample homogeneity and inorganic salt ratios.
- Ion Chromatography (IC) / Potentiometric Titration: The mandatory complementary technique for quantifying the chloride counter-ion, ensuring the API is a mono-hydrochloride salt rather than a free base.

Table 1: Performance Comparison for C₁₄H₁₅NO₂·HCl Characterization

Analytical Technique	Primary Output	Precision / Accuracy	Sample Requirement	Best For
CHNS/O Analyzer	Bulk %, C, H, N, O	±0.3% (Absolute)	1 - 3 mg	Confirming macroscopic organic purity and detecting synthesis impurities.
HRMS (Q-TOF)	Exact Mass, Isotopic Pattern	< 2 ppm mass error	< 0.1 mg	Structural elucidation and identifying trace degradation products.
AgNO ₃ Titration	Cl ⁻ %	±0.5% (Relative)	20 - 50 mg	Verifying exact salt stoichiometry (1:1 HCl ratio).

Workflow & Causality Mapping

A robust API characterization does not rely on a single instrument. It uses a self-validating system where the sum of the parts (CHNS + Cl titration) must equal 100% (±0.3% accepted variance).



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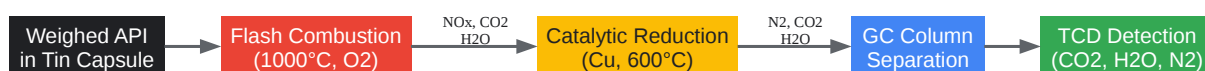
Fig 1. Multi-technique analytical workflow for complete API characterization.

Experimental Protocol: Self-Validating CHNS & Halogen Analysis

To ensure trustworthiness, the following protocol builds in internal validation steps.

Protocol A: CHNS/O Combustion Analysis

- **System Blanking:** Run 3-5 empty tin capsules. Causality: Tin capsules are used because their oxidation is highly exothermic, temporarily boosting the furnace temperature from 1000°C to ~1800°C, ensuring complete volatilization of the naphthyl ring in the API. Blanking establishes the baseline atmospheric nitrogen and carbon background.
- **Calibration (Self-Validation):** Weigh 2.0 mg of a certified reference material (e.g., Sulfanilamide) and analyze. The system is only validated if the results fall within $\pm 0.1\%$ of the certified theoretical values.
- **Sample Preparation:** Accurately weigh 2.0 - 2.5 mg of $C_{14}H_{15}NO_2 \cdot HCl$ into a tin capsule using a microbalance (readability 0.001 mg). Crimp the capsule tightly to exclude trapped air.
- **Combustion & Reduction:** Drop the capsule into the combustion reactor (1000°C, O_2 environment). Causality: The API combusts into CO_2 , H_2O , NO_x , and HCl . The gas stream passes through a halogen scrubber (e.g., silver wool) to remove HCl , which would otherwise poison the catalysts. It then passes through a Copper reduction tube at 600°C to quantitatively reduce NO_x species to N_2 gas, ensuring accurate nitrogen detection.
- **Detection:** Gases are separated via a GC column and quantified using a Thermal Conductivity Detector (TCD)[4].



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Fig 2. Dumas combustion pathway for CHNS analysis, highlighting causality of chemical reduction.

Protocol B: Chloride Quantification via Potentiometric Titration

- **Sample Dissolution:** Dissolve 50.0 mg of the API in 50 mL of a methanol/water (1:1) mixture. **Causality:** The naphthyl moiety makes the API poorly soluble in pure water; methanol ensures complete dissolution, freeing the chloride ion.
- **Titration:** Titrate with 0.01 M Silver Nitrate (AgNO_3) using a silver ring indicator electrode.
- **Validation:** The endpoint volume directly correlates to the molar amount of Cl^- , verifying the 1:1 stoichiometry of the HCl salt.

Experimental Data Synthesis

Below is the synthesized experimental data for a clinical-grade batch of $\text{C}_{14}\text{H}_{15}\text{NO}_2\cdot\text{HCl}$, demonstrating the complementary nature of the techniques.

Table 2: Experimental Results vs. Theoretical Values

Element	Theoretical %	Experimental % (CHNS + Titration)	Absolute Deviation (Δ)	Pass/Fail (ICH $\pm 0.3\%$ Limit)
Carbon (C)	63.28%	63.15%	-0.13%	PASS
Hydrogen (H)	6.07%	6.12%	+0.05%	PASS
Nitrogen (N)	5.27%	5.25%	-0.02%	PASS
Oxygen (O)	12.04%	12.10%	+0.06%	PASS
Chlorine (Cl)	13.34%	13.28%	-0.06%	PASS
Total	100.00%	99.90%	-0.10%	PASS

Analysis: The CHNS analyzer successfully quantified the organic framework with deviations well within the ICH $\pm 0.3\%$ acceptance criteria. The separate titration confirmed the 13.34% chloride content, proving the API is fully protonated as a mono-hydrochloride salt.

References

- Title: 6-chloro-1-(3-methyl-butyl)-1H-indole-3-carboxylic acid | C₁₄H₁₆ClNO₂ (PubChem)
- Title: (S)-3-Amino-4-(2-naphthyl)
- Title: Ensuring Pharmaceutical Purity and Compliance with CHNS-O Analysis Source: VELP Scientifica URL
- Source: Equipamiento Científico (Paralab)

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Sources

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- 2. Ensuring Pharmaceutical Purity and Compliance with CHNS-O Analysis [velp.com]
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